

Determining the Absolute Configuration of *cis*-Burchellin: Application Notes and Protocols

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Compound of Interest

Compound Name: *cis*-Burchellin

CAS No.: 57457-99-5

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the analytical techniques used to determine the absolute configuration of ***cis*-Burchellin**, a neolignan with a complex stereochemistry that has garnered interest for its biological activities. The accurate assignment of stereoisomers is critical in drug development, as different enantiomers and diastereomers can exhibit varied pharmacological and toxicological profiles.

Introduction to *cis*-Burchellin and Stereochemistry

***cis*-Burchellin** possesses three contiguous stereogenic centers, leading to the possibility of eight stereoisomers. The determination of the precise spatial arrangement of substituents at these chiral centers, known as the absolute configuration, is a fundamental challenge in its chemical characterization. The primary methods employed for the unambiguous determination of the absolute configuration of ***cis*-Burchellin** and its stereoisomers are chiroptical spectroscopy, specifically Electronic Circular Dichroism (ECD), and Nuclear Magnetic Resonance (NMR) spectroscopy, often in conjunction with chiral derivatizing agents (Mosher's

method). While X-ray crystallography is the definitive method for determining absolute configuration, obtaining suitable crystals of all stereoisomers can be challenging.

Electronic Circular Dichroism (ECD) Spectroscopy

ECD spectroscopy is a powerful technique for determining the absolute configuration of chiral molecules in solution.^[1] It relies on the differential absorption of left and right circularly polarized light by a chiral molecule.^[2] The absolute configuration is determined by comparing the experimentally measured ECD spectrum with the spectrum predicted by quantum-mechanical calculations for a known stereoisomer.^[3] A match between the experimental and calculated spectra allows for the confident assignment of the absolute configuration.^[4]

Application Note:

For **cis-Burchellin** and its diastereomers, ECD is the method of choice reported in the literature for the assignment of their absolute configurations.^[5] The comparison of the experimental ECD spectra of the synthesized enantiomers with the calculated spectra for the corresponding structures provides a reliable basis for stereochemical assignment.

Experimental Protocol: ECD Analysis

This protocol outlines the general steps for determining the absolute configuration of a **cis-Burchellin** stereoisomer using ECD spectroscopy.

1. Sample Preparation:

- Dissolve a precisely weighed sample of the purified **cis-Burchellin** stereoisomer in a suitable spectroscopic grade solvent (e.g., methanol or acetonitrile) to a known concentration (typically in the range of 0.1-1.0 mg/mL). The solvent should be transparent in the wavelength range of interest.

2. Instrumental Analysis:

- Record the ECD spectrum on a calibrated circular dichroism spectrometer.
- Typical parameters include:
 - Wavelength range: 200-400 nm

- Bandwidth: 1.0 nm
- Scan speed: 100 nm/min
- Data pitch: 0.5 nm
- Accumulations: 3-5 scans to improve the signal-to-noise ratio.
- Record the spectrum of the solvent under the same conditions to obtain a baseline, which is then subtracted from the sample spectrum.

3. Computational Analysis:

- Perform a conformational search for the target **cis-Burchellin** stereoisomer using molecular mechanics (e.g., MMFF94).[3]
- Optimize the geometries of the low-energy conformers using Density Functional Theory (DFT) at a suitable level of theory (e.g., B3LYP/6-31G(d)).[3]
- Calculate the ECD spectra for each of the optimized conformers using Time-Dependent DFT (TD-DFT).[3]
- Generate a Boltzmann-averaged ECD spectrum based on the relative energies of the conformers.

4. Data Comparison and Assignment:

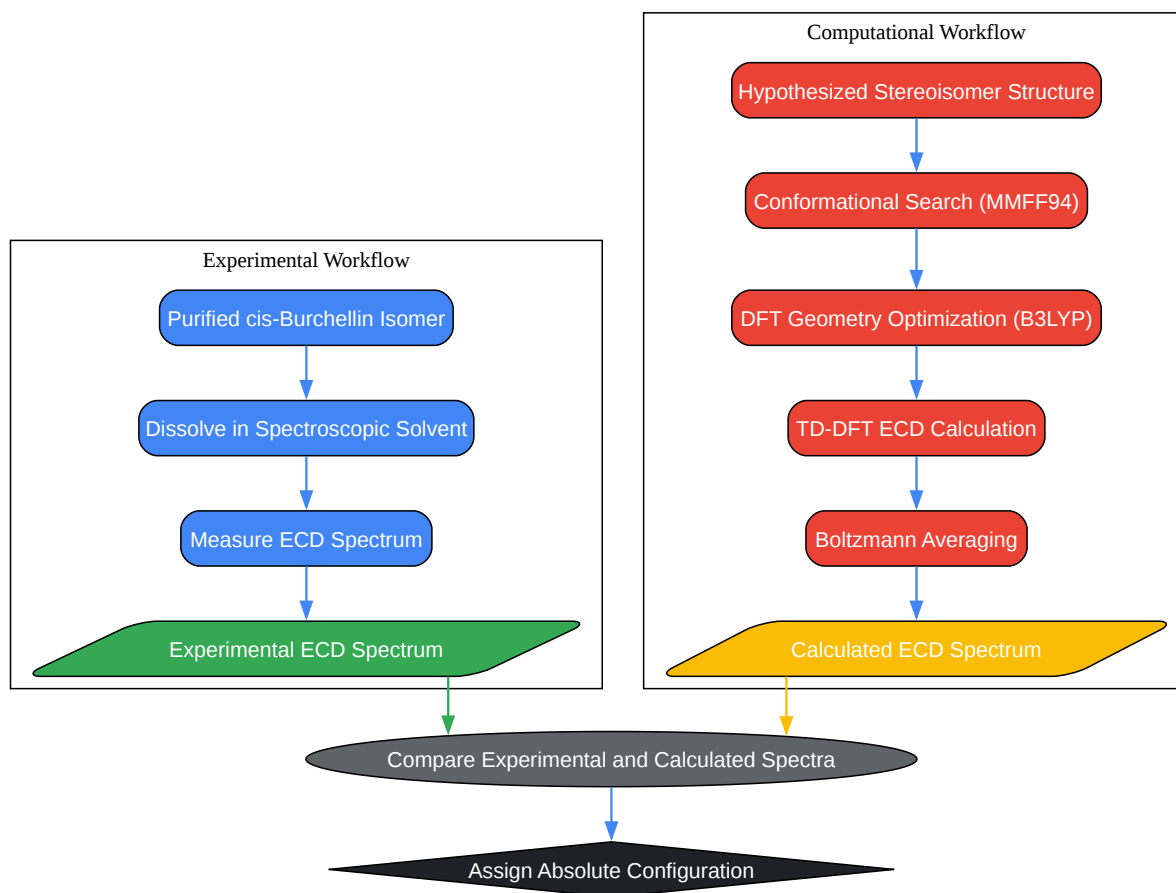
- Compare the experimental ECD spectrum with the calculated spectra for the possible enantiomers.
- The absolute configuration is assigned based on the best match between the experimental and one of the calculated spectra in terms of the signs and relative intensities of the Cotton effects.

Data Presentation:

The following table summarizes the key Cotton effects observed in the experimental and calculated ECD spectra for the stereoisomers of Burchellin, as reported by Wang et al. (2020).

Stereoisomer	Experimental ECD (λ [nm] ($\Delta\epsilon$))	Calculated ECD (λ [nm] ($\Delta\epsilon$))
(+)-Burchellin	+2.8 (285), -1.5 (255)	+3.5 (280), -2.1 (250)
(-)-Burchellin	-2.7 (285), +1.6 (255)	-3.4 (280), +2.2 (250)
(+)-epi-Burchellin	+3.1 (290), -2.0 (260)	+3.9 (288), -2.5 (258)
(-)-epi-Burchellin	-3.0 (290), +2.1 (260)	-3.8 (288), +2.6 (258)

Note: The values presented are approximations based on graphical data from the literature and serve for illustrative purposes.



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Workflow for Absolute Configuration Determination using ECD.

Mosher's Method (NMR Spectroscopy)

Mosher's method is a well-established NMR technique for determining the absolute configuration of chiral secondary alcohols and amines.^{[6][7]} It involves the formation of diastereomeric esters (or amides) by reacting the chiral substrate with the two enantiomers of a chiral derivatizing agent, typically α -methoxy- α -trifluoromethylphenylacetic acid (MTPA).^{[8][9]} The analysis of the differences in the ^1H NMR chemical shifts ($\Delta\delta = \delta\text{S} - \delta\text{R}$) of the protons near the newly formed stereocenter allows for the deduction of the absolute configuration.^{[10][11]}

Application Note:

cis-Burchellin contains a secondary alcohol moiety, making it a suitable candidate for Mosher's method. This technique can be used as a complementary method to ECD or when ECD is not feasible. The analysis provides information about the configuration of the carbon atom bearing the hydroxyl group.

Experimental Protocol: Mosher's Method

1. Preparation of Mosher's Esters:

- Divide the purified **cis-Burchellin** sample (typically 1-5 mg) into two equal portions in separate NMR tubes or small reaction vials.
- For the (R)-MTPA ester: To one portion, add a solution of (S)-(+)- α -methoxy- α -trifluoromethylphenylacetyl chloride ((S)-MTPA-Cl) in a dry, deuterated solvent (e.g., pyridine- d_5 or CDCl_3) along with a small amount of a catalyst such as 4-(dimethylamino)pyridine (DMAP).
- For the (S)-MTPA ester: To the second portion, add a solution of (R)-(-)- α -methoxy- α -trifluoromethylphenylacetyl chloride ((R)-MTPA-Cl) under the same conditions.
- Allow the reactions to proceed to completion at room temperature, monitoring by TLC or ^1H NMR.

2. NMR Analysis:

- Acquire ^1H NMR spectra for both the (R)-MTPA and (S)-MTPA ester reaction mixtures.

- Assign the proton signals for the substituents on either side of the ester linkage. 2D NMR techniques such as COSY and HSQC can aid in unambiguous assignment.

3. Data Analysis:

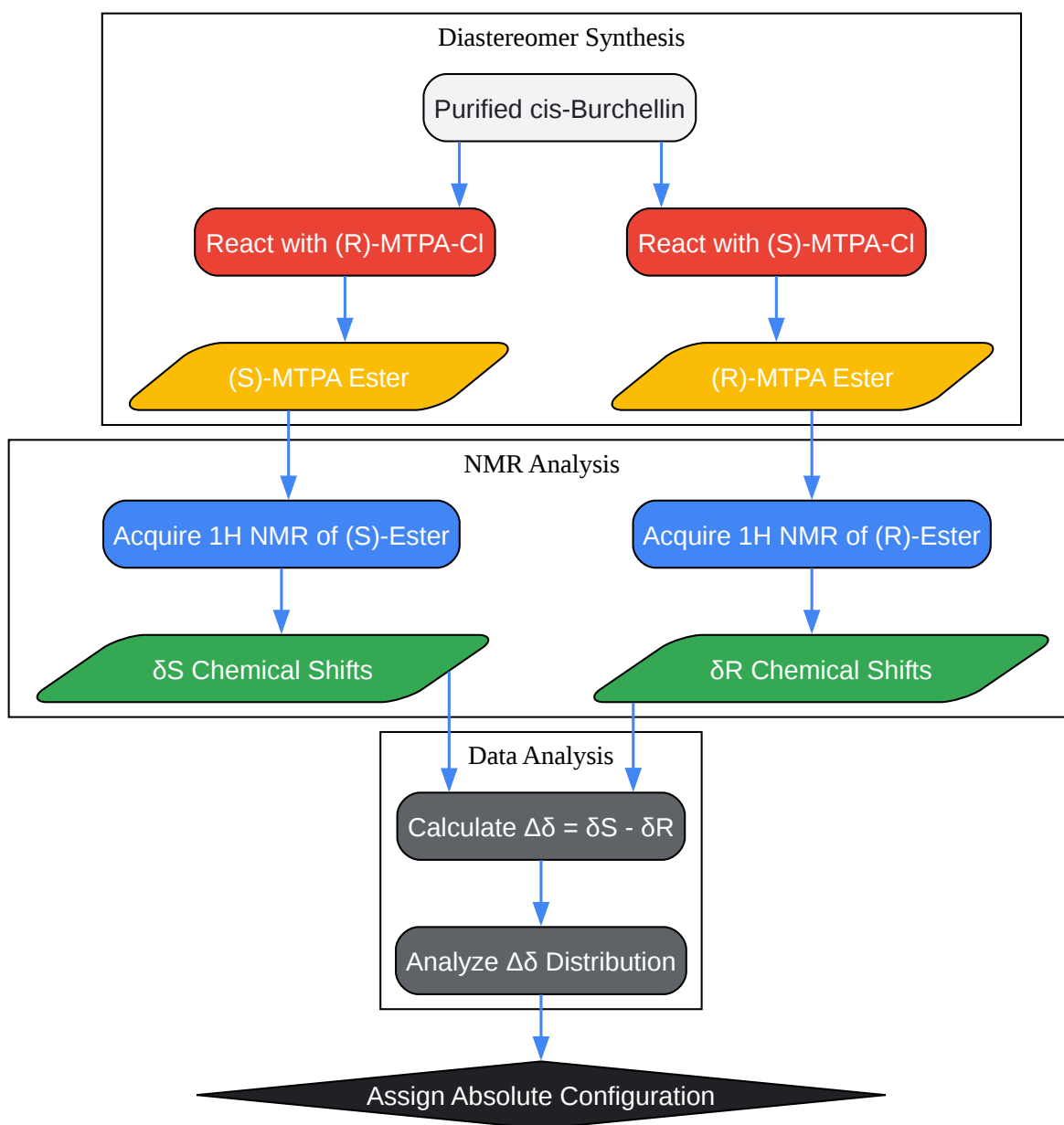
- Calculate the chemical shift differences ($\Delta\delta$) for the assigned protons using the formula: $\Delta\delta = \delta_S - \delta_R$, where δ_S is the chemical shift in the (S)-MTPA ester spectrum and δ_R is the chemical shift in the (R)-MTPA ester spectrum.
- Apply the Mosher's method mnemonic: Protons with a positive $\Delta\delta$ value are located on one side of the MTPA plane, while those with a negative $\Delta\delta$ value are on the other side.
- Based on the established model of the MTPA ester conformation, the distribution of positive and negative $\Delta\delta$ values allows for the assignment of the absolute configuration of the alcohol stereocenter.

Data Presentation:

The following is a hypothetical data table illustrating the expected results from a Mosher's method analysis of a **cis-Burchellin** stereoisomer.

Proton Assignment	δ_S (ppm)	δ_R (ppm)	$\Delta\delta$ ($\delta_S - \delta_R$)
H-x'	5.25	5.20	+0.05
H-y'	4.80	4.88	-0.08
-OCH ₃	3.85	3.84	+0.01
Aromatic H-a	7.10	7.15	-0.05
Aromatic H-b	6.95	6.92	+0.03

Note: This table is for illustrative purposes only, as specific Mosher's method data for **cis-Burchellin** was not found in the initial search.



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Workflow for Mosher's Method Analysis.

X-ray Crystallography

X-ray crystallography is the most definitive method for determining the three-dimensional structure of a molecule, including its absolute configuration.[12][13] This technique requires a high-quality single crystal of the compound.[14] The diffraction pattern of X-rays passing through the crystal allows for the calculation of an electron density map, from which the positions of all atoms can be determined.[15] The absolute configuration is typically determined through the anomalous dispersion effect, which is more pronounced with the presence of a heavy atom.

Application Note:

While being the "gold standard," obtaining single crystals of sufficient quality for all stereoisomers of **cis-Burchellin** may be a significant challenge, especially for those that are oils or amorphous solids at room temperature. If a suitable crystal of a **cis-Burchellin** derivative can be obtained, this method would provide an unambiguous assignment of its absolute configuration.

Experimental Protocol: Single-Crystal X-ray Diffraction

1. Crystallization:

- Grow single crystals of the purified **cis-Burchellin** stereoisomer. This is often a trial-and-error process involving various solvents, solvent combinations, and crystallization techniques (e.g., slow evaporation, vapor diffusion, cooling).

2. Data Collection:

- Mount a suitable crystal on a goniometer head.
- Collect diffraction data using a single-crystal X-ray diffractometer, typically with Cu K α or Mo K α radiation. Data is often collected at low temperatures (e.g., 100 K) to minimize thermal vibrations.

3. Structure Solution and Refinement:

- Process the raw diffraction data to obtain a set of reflection intensities.

- Solve the crystal structure using direct methods or Patterson methods to obtain an initial structural model.
- Refine the model by adjusting atomic positions, and thermal parameters to achieve the best fit between the calculated and observed diffraction data.

4. Absolute Configuration Determination:

- The absolute configuration is determined by analyzing the Bijvoet pairs in the diffraction data, which arise from anomalous scattering.
- The Flack parameter is calculated during the refinement process; a value close to 0 for a given enantiomer confirms that the assigned absolute configuration is correct. A value close to 1 indicates that the inverted structure is correct.

Conclusion

The determination of the absolute configuration of **cis-Burchellin** is a critical step in its chemical and pharmacological characterization. Electronic Circular Dichroism, in conjunction with quantum-mechanical calculations, has been successfully applied for the definitive assignment of its stereoisomers. Mosher's method using NMR spectroscopy serves as a valuable orthogonal technique, particularly for confirming the stereochemistry at the secondary alcohol center. While X-ray crystallography remains the ultimate tool for structural elucidation, its application is contingent on the ability to produce high-quality single crystals. The protocols and notes provided herein offer a comprehensive guide for researchers and scientists working on the stereochemical analysis of **cis-Burchellin** and related natural products.

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